

Strategic Safety & Handling Profile: 1-(2-Chlorophenyl)but-3-en-1-amine

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)but-3-EN-1-amine

Cat. No.: B12041297

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Document Control:

- CAS Registry Number: 698378-72-2 (Specific to (1R)-isomer; applicable to racemate)[1]
- Chemical Family: Homoallylic Amine / Chlorinated Aromatic[1]
- Molecular Formula:
[1]
- Molecular Weight: 181.66 g/mol [1]

Part 1: Critical Hazard Architecture (The "Why")

Standard SDSs classify based on established data.[2] For research intermediates, we must derive hazards from Structure-Activity Relationships (SAR).[1] This molecule combines a reactive primary amine, a terminal alkene, and a lipophilic chlorinated ring.[1]

Functional Group Hazard Analysis

Moiety	Associated Risk	Mechanism of Action
Primary Amine (-NH ₂)	Corrosivity / Basicity	High pKa (~9-10) leads to saponification of skin lipids and severe chemical burns.[1] Rapidly absorbs atmospheric CO ₂ to form carbamates (solid precipitates).
Terminal Alkene (-CH=CH ₂)	Reactivity / Polymerization	Susceptible to radical polymerization or oxidation to epoxides/peroxides if stored improperly.
Ortho-Chloro Phenyl	Lipophilicity / Bioaccumulation	The halogen increases lipid solubility, facilitating rapid dermal absorption and blood-brain barrier penetration compared to non-halogenated analogs.[1]

GHS Classification (Derived)[1]

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Acute Toxicity (Oral/Inhalation): Category 4 (Harmful if swallowed). Note: While less volatile than allylamine, the structural homology suggests potential cardiovascular toxicity.[1][3]
- Sensitization: Potential Skin Sensitizer (due to benzylic amine reactivity).

Part 2: Physicochemical Data & Stability[1]

Understanding the physical state is a prerequisite for selecting engineering controls.

Property	Value (Predicted/Experimental)	Operational Implication
Physical State	Colorless to pale yellow oil	Viscosity changes indicate oxidation/polymerization.[1]
Boiling Point	~240-250°C (at 760 mmHg)	Low vapor pressure at RT, but aerosols are highly toxic.[1]
Flash Point	>100°C (Predicted)	Combustible, not Flammable. [1] Pre-heat required for ignition.
pKa	~9.5 (Conjugate acid)	Incompatible with weak acids; requires strong base for extraction.
Density	~1.1 g/cm ³	Denser than water; sinks in aqueous extractions.

Part 3: Advanced Handling Protocols

The "Inert Chain of Custody"

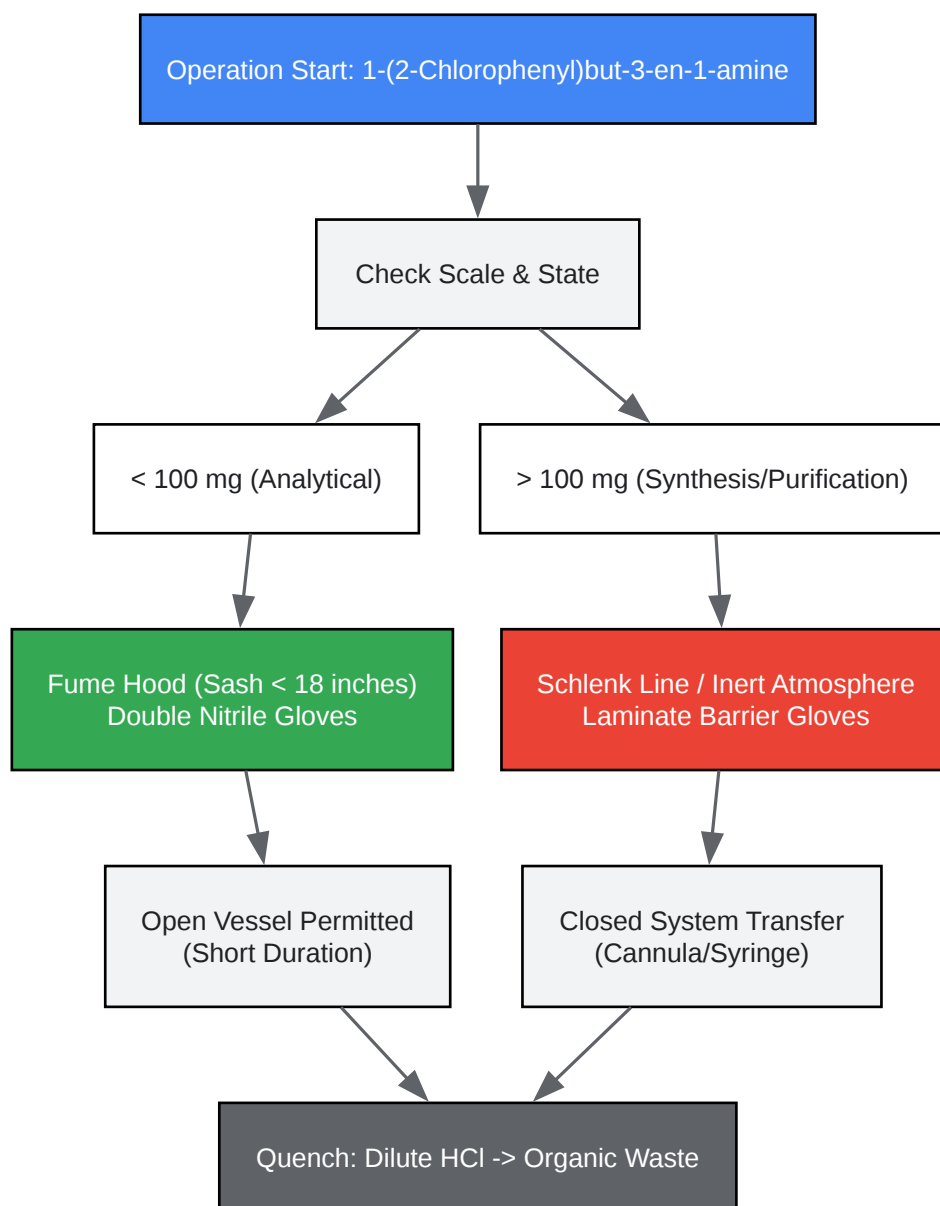
This compound is hygroscopic and CO₂-sensitive. Exposure to air causes "amine blush" (white crust formation), altering stoichiometry in sensitive catalytic reactions.[1]

Protocol: Inert Liquid Transfer

- Purge: Flush receiver flask with Argon for 5 minutes.
- Pressure: Maintain slight positive pressure in the source container.
- Transfer: Use a gastight syringe (borosilicate glass) with a PTFE-tipped plunger. Avoid standard rubber plungers as chlorinated amines can swell elastomers.[1]
- Seal: Parafilm is insufficient. Use Teflon tape under electrical tape for long-term storage seals.

Visualization: Handling Decision Matrix

The following diagram outlines the decision logic for handling this compound based on the operation scale.



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Figure 1: Decision matrix for engineering controls based on experimental scale.

Part 4: Synthesis & Purification Safety

This compound is typically synthesized via the allylation of 2-chlorobenzaldehyde imines. The workup of this reaction presents specific hazards.

Reaction Quench Protocol

If synthesized using allylboron or allyl-metal reagents, the reaction mixture contains reactive organometallics.^[1]

- Cooling: Cool reaction vessel to 0°C.
- Hydrolysis: Add saturated aqueous dropwise. Warning: Exothermic evolution of gas.
- Extraction: The amine may be protonated (water-soluble) or free base (organic soluble) depending on pH.
 - To isolate: Adjust pH to >12 using NaOH. Extract into DCM or EtOAc.

Purification (Chromatography)^[1]

- Stationary Phase Interaction: Primary amines streak on silica gel due to hydrogen bonding with silanols.
- Modifier: Use 1% Triethylamine (Et₃N) or 1% in the eluent to deactivate silica.^[1]
- Hazard: Eluents containing release ammonia gas. Do not rotovap these fractions outside a fume hood.^[1]

Part 5: Emergency Response & Toxicology^[1]

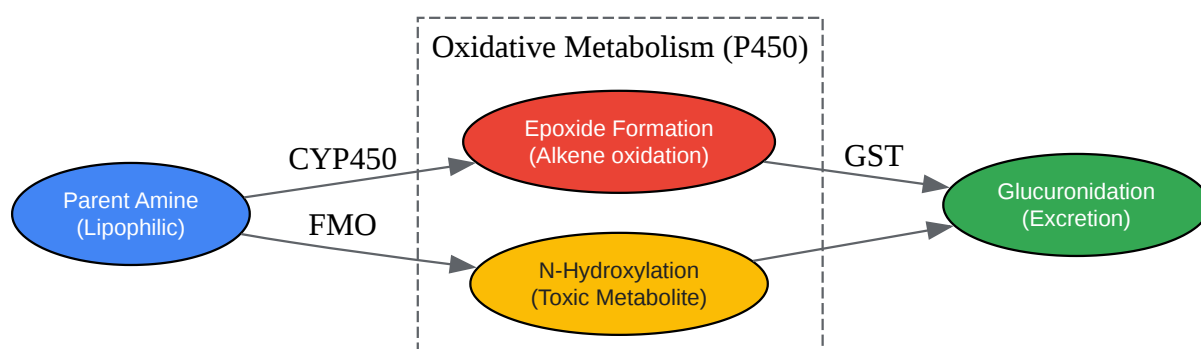
Exposure Response

- Skin Contact: Do NOT use vinegar. While acid neutralizes amines, the heat of neutralization can exacerbate the burn.

- Action: Flush with tepid water for 15 minutes. Use PEG-400 (Polyethylene Glycol) swab if available to solubilize the lipophilic amine, then wash with soap.[1]
- Eye Contact: Immediate irrigation is critical. The basicity causes saponification of the cornea (liquefaction necrosis), which is deeper and more damaging than acid burns.

Metabolic Pathway & Degradation

Understanding how the body (or the environment) breaks this down aids in toxicity prediction.



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Figure 2: Hypothetical metabolic activation pathways.[1] The epoxide metabolite represents a potential alkylating hazard.[1]

Part 6: Storage Specifications

To maintain >98% purity for asymmetric catalysis applications:

- Atmosphere: Argon or Nitrogen (Argon preferred due to density).
- Temperature: 2°C to 8°C (Refrigerated).
- Container: Amber glass (protects from UV-initiated radical polymerization of the alkene).
- Shelf Life: Re-test purity every 6 months. Look for yellowing (oxidation) or white crust (carbamates).

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